

Application Notes and Protocols for Sp-8-CPT-cAMPS in Neuroscience Research

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Compound of Interest

Compound Name: *Sp-8-CPT-cAMPS*

Cat. No.: *B10765347*

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Introduction

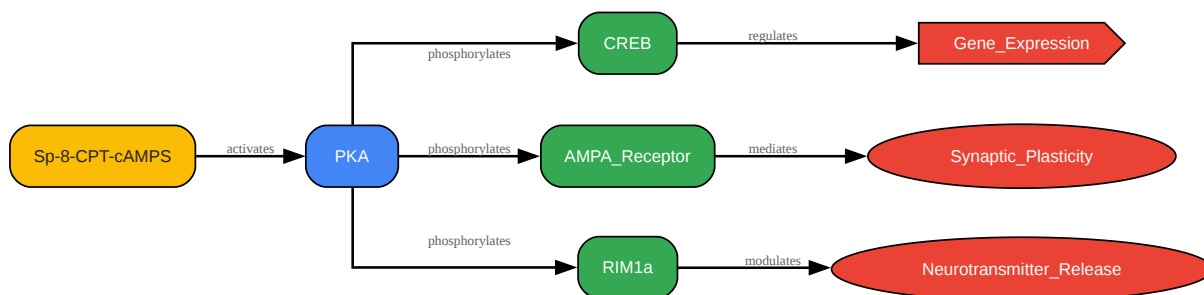
Sp-8-CPT-cAMPS (Adenosine-3',5'-cyclic monophosphorothioate, 8-(4-Chlorophenylthio)-, Sp-isomer) is a potent and selective cell-permeable activator of cAMP-dependent Protein Kinase A (PKA).[1][2] Its high lipophilicity allows it to readily cross cell membranes, making it an invaluable tool for investigating the role of the cAMP/PKA signaling pathway in various neuronal processes.[3] This document provides detailed application notes and protocols for the use of **Sp-8-CPT-cAMPS** in neuroscience research, with a focus on synaptic plasticity, neuronal differentiation, and signaling pathway analysis.

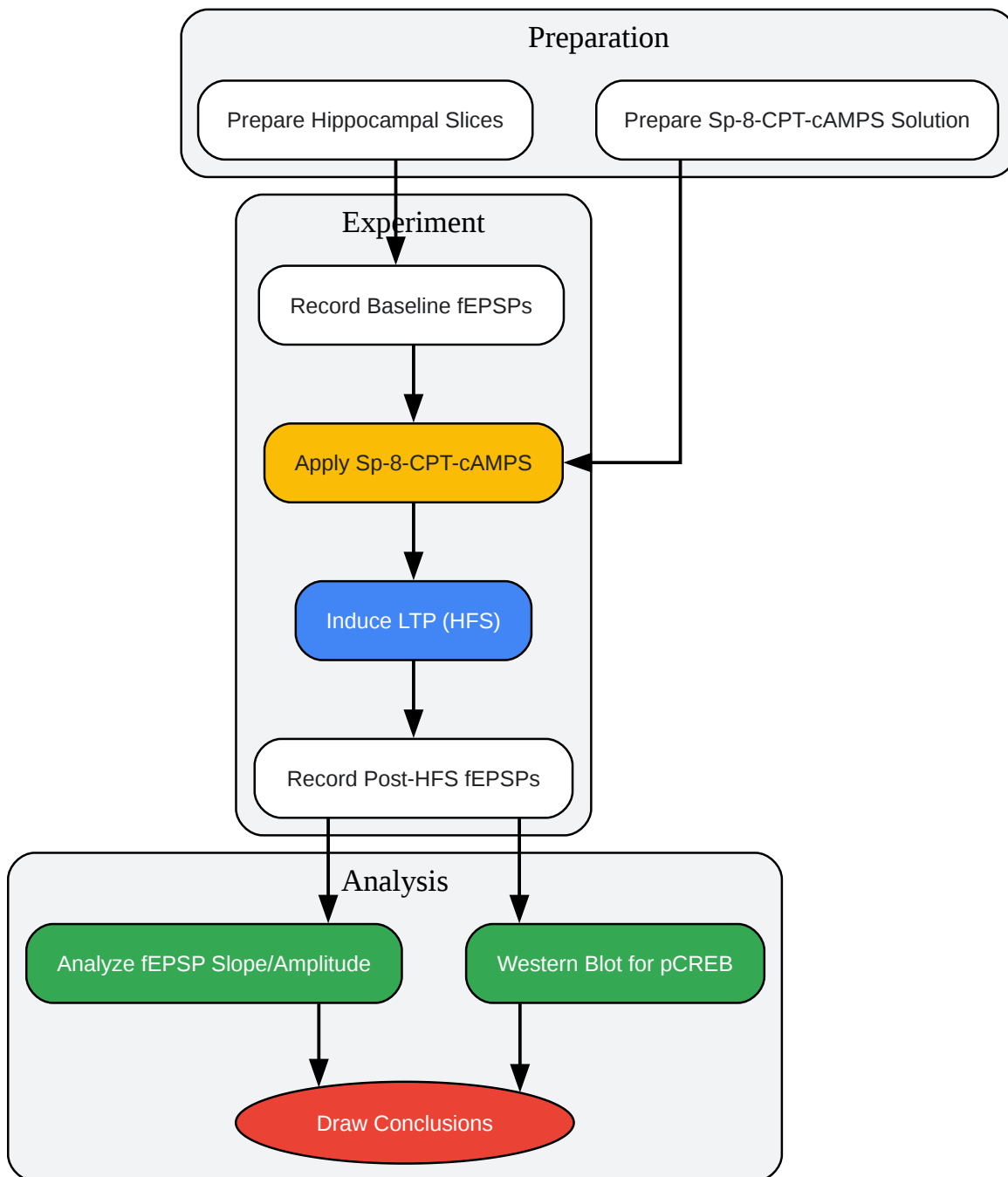
Mechanism of Action

Sp-8-CPT-cAMPS is an analog of cyclic adenosine monophosphate (cAMP) that selectively binds to and activates PKA.[2] PKA is a tetrameric holoenzyme consisting of two regulatory (R) and two catalytic (C) subunits. Upon binding of an activator like **Sp-8-CPT-cAMPS** to the regulatory subunits, the catalytic subunits are released and become active.[4] These active catalytic subunits then phosphorylate a multitude of downstream substrate proteins on serine and threonine residues, thereby regulating their activity and initiating a wide range of cellular responses. **Sp-8-CPT-cAMPS** shows a preference for the B site of the type II PKA regulatory subunit (RII).

Signaling Pathway

The activation of PKA by **Sp-8-CPT-cAMPS** initiates a signaling cascade that plays a crucial role in synaptic plasticity and neuronal function. Key downstream effectors include the phosphorylation of transcription factors like CREB, which is essential for long-term memory formation, and the modulation of ion channels and receptors, such as AMPA receptors, which are critical for synaptic transmission.





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